

# Physicochemical Properties of 4-Phenylthiazole-2-thiol: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 4-Phenylthiazole-2-thiol

Cat. No.: B1223627

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## Introduction

**4-Phenylthiazole-2-thiol** is a heterocyclic organic compound that has garnered significant interest in medicinal chemistry and materials science. Its unique structural features, including the phenyl ring, thiazole core, and a thiol group, contribute to a diverse range of chemical and biological activities. This technical guide provides a comprehensive overview of the core physicochemical properties of **4-Phenylthiazole-2-thiol**, presenting quantitative data, detailed experimental protocols for their determination, and a visualization of its key tautomeric forms.

## Core Physicochemical Properties

The physicochemical properties of a compound are fundamental to understanding its behavior in various systems, including its absorption, distribution, metabolism, and excretion (ADME) profile in drug development. The key properties of **4-Phenylthiazole-2-thiol** are summarized below.

## Data Presentation

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NS <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	193.29 g/mol	[1][4][6]
Appearance	White to brown powder, crystals, or crystalline powder	[7]
Melting Point	168 - 175 °C	[3][4][7]
Boiling Point (Predicted)	343.3 ± 35.0 °C at 760 mmHg	[7]
Density (Predicted)	1.3 ± 0.1 g/cm <sup>3</sup>	[7]
pKa	No experimental data available	
LogP (Predicted)	3.42	[7]
Solubility	No quantitative experimental data available	

## Tautomerism

**4-Phenylthiazole-2-thiol** can exist in two tautomeric forms: the thiol form and the thione form. This equilibrium is a critical aspect of its chemistry, influencing its reactivity, polarity, and potential for hydrogen bonding.

Caption: Thiol-thione tautomerism of **4-Phenylthiazole-2-thiol**.

## Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible determination of physicochemical properties. Below are generalized protocols that can be adapted for **4-Phenylthiazole-2-thiol**.

### Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **4-Phenylthiazole-2-thiol** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and gently tapped to pack the solid into the sealed end. A sample height of 2-3 mm is optimal.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer.
- Heating: The sample is heated at a steady and slow rate (approximately 1-2 °C per minute) as the expected melting point is approached.
- Observation: The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded.
- Reporting: The melting point is reported as the range  $T_1 - T_2$ .

## Solubility Determination (Qualitative)

Objective: To assess the solubility of the compound in various solvents.

Apparatus:

- Test tubes

- Vortex mixer or stirring rods
- Spatula
- Graduated cylinders or pipettes

Procedure:

- **Sample Addition:** Approximately 10 mg of **4-Phenylthiazole-2-thiol** is weighed and placed into a series of test tubes.
- **Solvent Addition:** To each test tube, 1 mL of a different solvent (e.g., water, ethanol, methanol, acetone, dichloromethane, hexane) is added.
- **Mixing:** Each tube is vigorously agitated using a vortex mixer or by stirring with a glass rod for a set period (e.g., 1-2 minutes) at a controlled temperature (typically room temperature).
- **Observation:** The mixture is visually inspected to determine if the solid has completely dissolved.
- **Classification:** The solubility is classified as:
  - **Soluble:** The solid completely dissolves, forming a clear solution.
  - **Partially soluble:** Some of the solid dissolves, but undissolved particles remain.
  - **Insoluble:** The solid does not appear to dissolve.

## Octanol-Water Partition Coefficient (LogP) Determination (Shake-Flask Method)

**Objective:** To determine the ratio of the compound's concentration in an octanol phase to its concentration in a water phase at equilibrium.

**Apparatus:**

- Separatory funnel

- UV-Vis spectrophotometer or HPLC
- Vortex mixer or shaker
- Centrifuge (optional)
- pH meter
- Volumetric flasks and pipettes

#### Procedure:

- **Phase Preparation:** n-Octanol is pre-saturated with water, and water (or a suitable buffer, e.g., phosphate-buffered saline at pH 7.4) is pre-saturated with n-octanol.
- **Sample Preparation:** A stock solution of **4-Phenylthiazole-2-thiol** is prepared in the aqueous phase.
- **Partitioning:** A known volume of the stock solution is mixed with an equal volume of the pre-saturated n-octanol in a separatory funnel.
- **Equilibration:** The mixture is shaken vigorously for a set period (e.g., 30 minutes) to allow for partitioning and then allowed to stand for the phases to separate completely. Centrifugation can be used to aid phase separation.
- **Concentration Measurement:** The concentration of **4-Phenylthiazole-2-thiol** in both the aqueous and octanol phases is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or HPLC. A calibration curve should be prepared for each phase.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. The LogP is the base-10 logarithm of P.

## Acid Dissociation Constant (pKa) Determination (Potentiometric Titration)

Objective: To determine the pKa value, which indicates the acidity of the thiol group.

#### Apparatus:

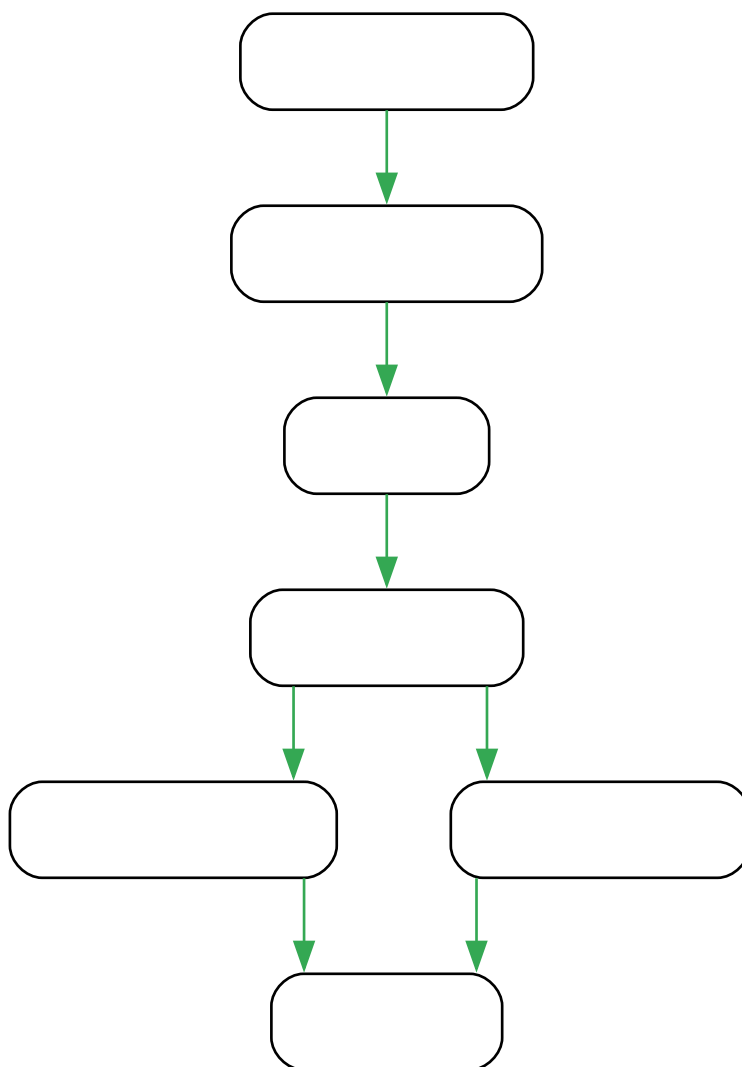
- pH meter with a calibrated electrode
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong base (e.g., 0.1 M NaOH)

#### Procedure:

- **Sample Preparation:** A known amount of **4-Phenylthiazole-2-thiol** is dissolved in a suitable solvent system (e.g., a mixture of water and a co-solvent like ethanol or DMSO if the compound has low aqueous solubility).
- **Titration Setup:** The solution is placed in a beaker with a magnetic stir bar, and the calibrated pH electrode is immersed in the solution.
- **Titration:** The standardized base is added in small, precise increments from the burette. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- **Data Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the acid has been neutralized.

## Logical Workflow for Physicochemical Characterization

The determination of these physicochemical properties often follows a logical sequence, as outlined in the workflow diagram below.



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Caption: Experimental workflow for physicochemical characterization.

## Conclusion

This technical guide provides a foundational understanding of the key physicochemical properties of **4-Phenylthiazole-2-thiol**. While some experimental data is available, further research is required to fully characterize its solubility profile and experimentally determine its pKa and LogP values. The provided protocols offer a standardized approach for researchers to obtain this critical data, which is essential for advancing the application of this promising molecule in drug discovery and materials science. The tautomeric equilibrium between the thiol and thione forms should always be a consideration in any experimental design or theoretical study involving this compound.

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